

An In-depth Technical Guide to 2-Fluoro-1-iodo-3-methylbenzene

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Compound of Interest

Compound Name: 2-Fluoro-1-iodo-3-methylbenzene

Cat. No.: B1343946

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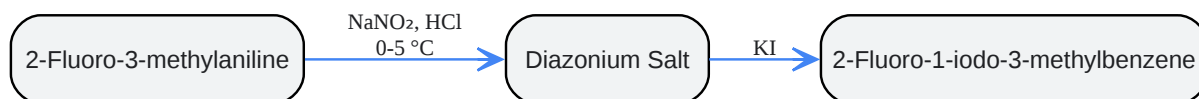
This technical guide provides a comprehensive overview of **2-Fluoro-1-iodo-3-methylbenzene** (IUPAC name), a halogenated aromatic compound with potential applications in organic synthesis and drug discovery. This document details its chemical structure, physicochemical properties, potential synthetic routes, and safety considerations.

Chemical Identity and Structure

2-Fluoro-1-iodo-3-methylbenzene is a substituted aromatic hydrocarbon. The presence of three different substituents on the benzene ring (fluoro, iodo, and methyl groups) leads to several possible isomers. This guide focuses specifically on the 2-fluoro, 1-iodo, 3-methyl substitution pattern.

- IUPAC Name: **2-Fluoro-1-iodo-3-methylbenzene**[\[1\]](#)
- Synonyms: 2-Fluoro-3-iodotoluene[\[1\]](#)
- CAS Number: 916420-21-8[\[1\]](#)
- Molecular Formula: C₇H₆FI[\[1\]](#)
- Molecular Weight: 236.02 g/mol [\[1\]](#)
- SMILES: CC1=C(C(=CC=C1)I)F[\[1\]](#)

Chemical Structure:



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References

- 1. 2-Fluoro-1-iodo-3-methylbenzene | C₇H₆FI | CID 24820537 - PubChem [pubchem.ncbi.nlm.nih.gov]
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